

# Application Notes and Protocols for 2-Fluorobenzamidine Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Fluorobenzamidine hydrochloride

Cat. No.: B1339845

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed experimental protocols for the synthesis, characterization, and a potential biological application of **2-Fluorobenzamidine hydrochloride**. This document is intended to serve as a comprehensive guide for researchers utilizing this compound in drug discovery and chemical biology.

## Chemical Information

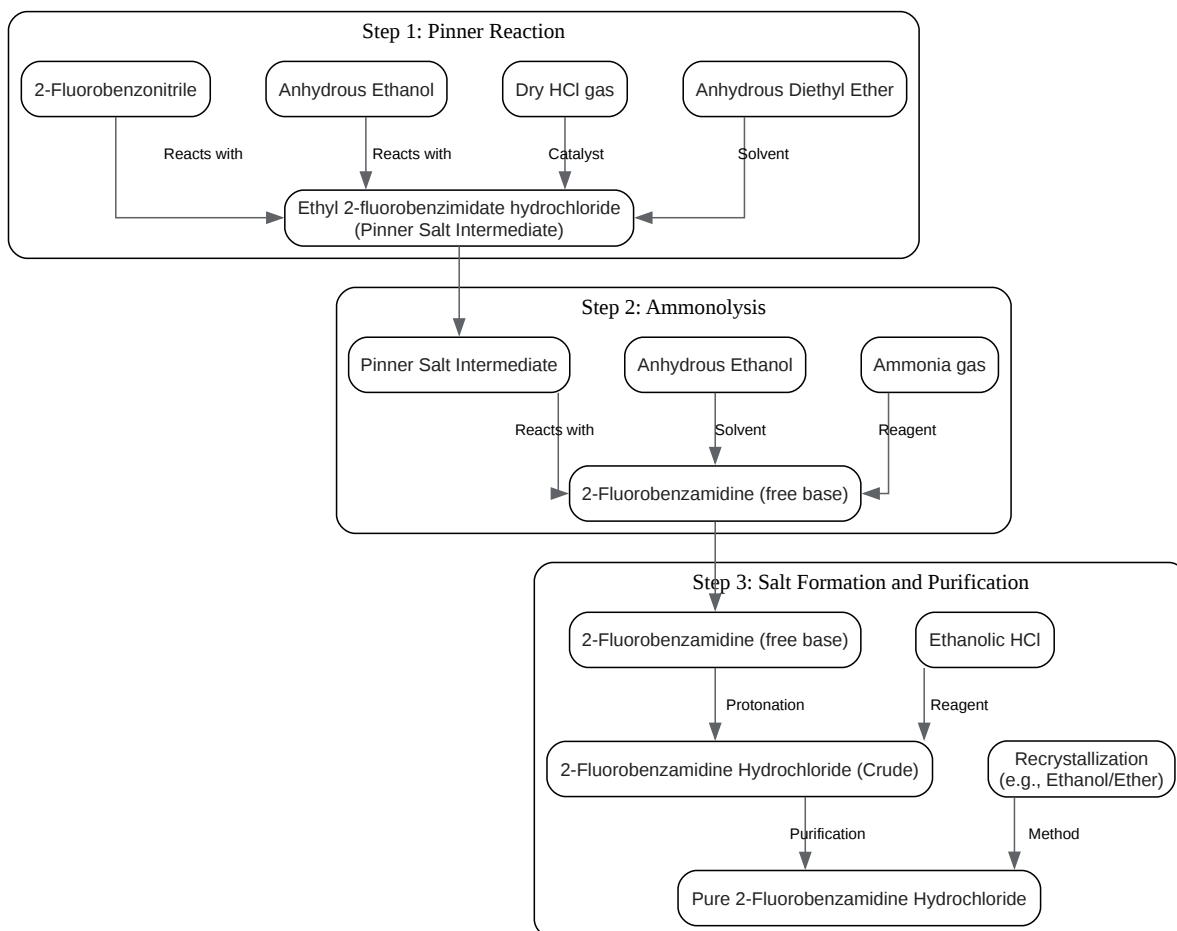
Table 1: Physicochemical Properties of 2-Fluorobenzamidine Hydrochloride

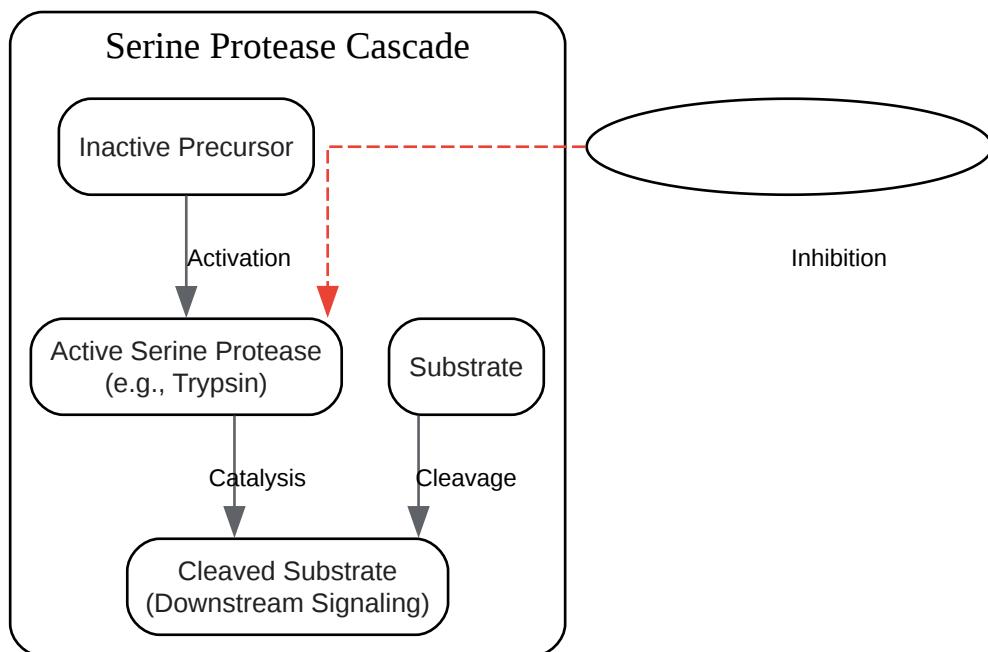
Property	Value
IUPAC Name	2-fluorobenzencarboximidamide hydrochloride
CAS Number	57075-81-7
Molecular Formula	C <sub>7</sub> H <sub>8</sub> ClFN <sub>2</sub>
Molecular Weight	174.61 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in water and methanol
Storage	Store at 2-8°C, desiccated

## Synthesis of 2-Fluorobenzamidine Hydrochloride

The synthesis of **2-Fluorobenzamidine hydrochloride** is most commonly achieved via the Pinner reaction, starting from 2-fluorobenzonitrile. This two-step process involves the formation of an intermediate imidate salt, followed by ammonolysis to yield the desired amidine, which is then isolated as its hydrochloride salt.

## Experimental Workflow for Synthesis





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## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)